

# Technical Data Sheet: 3-Amino-3-(pyridin-2-yl)acrylonitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Amino-3-(3-pyridinyl)acrylonitrile

Cat. No.: B263841

[Get Quote](#)

Important Notice: This technical guide addresses the molecular structure and available data for 3-Amino-3-(pyridin-2-yl)acrylonitrile. Extensive searches did not yield any specific information for the requested compound, **3-Amino-3-(3-pyridinyl)acrylonitrile**. The information presented below pertains to the 2-pyridinyl isomer, which is a distinct chemical entity.

This document provides a summary of the known chemical and physical properties of 3-Amino-3-(pyridin-2-yl)acrylonitrile, intended for researchers, scientists, and drug development professionals. Due to the limited publicly available data, this guide serves as a concise data sheet rather than an in-depth whitepaper.

## Chemical Identity and Properties

The fundamental identifiers and physicochemical properties of 3-Amino-3-(pyridin-2-yl)acrylonitrile are summarized in the tables below. This data has been aggregated from various chemical databases and supplier specifications.

### Table 1: Chemical Identifiers

Identifier	Value
CAS Number	55330-52-4[1][2]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> N <sub>3</sub> [3][4]
Molecular Weight	145.16 g/mol [1][3][4]
IUPAC Name	(Z)-3-amino-3-pyridin-2-ylprop-2-enenitrile[3][4]
Canonical SMILES	C1=CC=NC(=C1)/C(=C/C#N)/N[3][4]
InChI	InChI=1S/C8H7N3/c9-5-4-7(10)8-3-1-2-6-11-8/h1-4,6H,10H2/b7-4-[3][4]
InChIKey	UUIKPAVVDPUTNH-DAXSKMNVSA-N[3][4]

## Table 2: Physical and Chemical Properties

Property	Value
Purity	≥98%[5][2]
Appearance	Not specified (sold as solid)
Storage	2-8°C Refrigerator[1]

## Molecular Structure

The two-dimensional chemical structure of 3-Amino-3-(pyridin-2-yl)acrylonitrile is depicted below. This visualization was generated using the DOT language.

Caption: 2D structure of 3-Amino-3-(pyridin-2-yl)acrylonitrile.

## Experimental Data

### Synthesis and Experimental Protocols

No detailed experimental protocols for the synthesis of 3-Amino-3-(pyridin-2-yl)acrylonitrile were found in the public domain. The compound is commercially available from several suppliers, indicating that synthetic routes have been established. It is classified as an organic intermediate.[2]

## Spectroscopic Data

While PubChem indicates the availability of  $^{13}\text{C}$  NMR, GC-MS, and IR spectra, this data is held within a proprietary database and is not publicly accessible.<sup>[4]</sup> Therefore, a detailed analysis of its spectral characteristics cannot be provided in this guide.

## Biological Activity and Signaling Pathways

There is no information available in the reviewed sources regarding the biological activity of 3-Amino-3-(pyridin-2-yl)acrylonitrile. Consequently, no signaling pathways or experimental workflows involving this molecule can be described. The compound is listed as a "Protein Degradation Building Block" by one supplier, suggesting a potential application in the development of molecules for targeted protein degradation, but no specific examples or studies were found.

<sup>[5]</sup>

## Conclusion

This technical data sheet provides a summary of the currently available information for 3-Amino-3-(pyridin-2-yl)acrylonitrile. It is crucial to reiterate that no data was found for the requested isomer, **3-Amino-3-(3-pyridinyl)acrylonitrile**. The lack of detailed, publicly accessible experimental protocols, comprehensive spectroscopic data, and any biological activity studies for the 2-pyridinyl isomer significantly limits a more in-depth analysis. Researchers interested in this molecule are advised to consult commercial suppliers for any available proprietary data or to undertake de novo characterization.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 3-Amino-3-(2-pyridinyl)acrylonitrile, CasNo.55330-52-4 Wuhan Chemwish Technology Co., Ltd China (Mainland) [chemwish.lookchem.com]
- 3. cymitquimica.com [cymitquimica.com]

- 4. 3-Amino-3-(pyridin-2-yl)acrylonitrile | C<sub>8</sub>H<sub>7</sub>N<sub>3</sub> | CID 5399179 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. calpaclab.com [calpaclab.com]
- To cite this document: BenchChem. [Technical Data Sheet: 3-Amino-3-(pyridin-2-yl)acrylonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b263841#molecular-structure-of-3-amino-3-3-pyridinyl-acrylonitrile]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)